

Diethyl chlorophosphite safety data sheet (SDS) information

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Compound of Interest

Compound Name: Diethyl chlorophosphite

Cat. No.: B120558

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An In-depth Technical Guide to the Safety Data for Diethyl Chlorophosphite

For researchers, scientists, and drug development professionals, a thorough understanding of the safety profile of chemical reagents is paramount. This guide provides a detailed overview of the safety information for **diethyl chlorophosphite** (CAS No. 589-57-1), also known as diethyl chlorophosphonite, based on its Safety Data Sheet (SDS). The information is presented to be easily accessible and comparable for laboratory and development settings.

Hazard Identification and Classification

Diethyl chlorophosphite is classified as a hazardous substance, presenting multiple significant risks that necessitate careful handling.^[1] It is a highly flammable liquid and vapor that reacts violently with water.^[2] The substance is corrosive, causing severe skin burns and eye damage.^{[2][3][4][5]} Furthermore, it may cause respiratory irritation.^{[2][3][4][5]}

GHS Hazard Statements:

- H225: Highly flammable liquid and vapour.^{[2][4]}
- H314: Causes severe skin burns and eye damage.^{[2][4]}
- H335: May cause respiratory irritation.^{[2][4]}
- EUH014: Reacts violently with water.^[2]

The following table summarizes the GHS classification for **diethyl chlorophosphite**.

Hazard Class	Hazard Category	GHS Code
Flammable liquids	Category 2	H225
Skin Corrosion/Irritation	Category 1B	H314
Serious Eye Damage/Eye Irritation	Category 1	H314
Specific target organ toxicity — single exposure	Category 3	H335
Supplemental Hazard	-	EUH014

Physical and Chemical Properties

The physical and chemical properties of **diethyl chlorophosphite** are critical for safe handling and storage. It is a fuming liquid with a characteristic odor of acid chlorides.[\[1\]](#)

Property	Value
Molecular Formula	C ₄ H ₁₀ ClO ₂ P
Molecular Weight	156.55 g/mol [2]
Appearance	Clear colorless liquid [2]
Boiling Point	153-155 °C (lit.) [6] 56-57.5 °C @ 30 mmHg (lit.)
Density	1.089 g/mL at 20 °C (lit.) [6]
Specific Gravity	1.082 g/cm ³ [7] 1.096 [1]
Flash Point	1 °C (33.8 °F) - closed cup [2] 25 °C (77 °F) [7]
Refractive Index	n _{20/D} 1.434 (lit.) [6]
Water Solubility	Reacts with water [6]
Vapor Density	>1 (air=1) [1]

Toxicology and Health Effects

No significant acute toxicological data has been identified in literature searches.^[1] However, the material is known to cause chemical burns to the skin, eyes, and gastrointestinal tract upon contact or ingestion.^[1] Inhalation of vapors may cause lung edema, with symptoms potentially delayed for several hours.^[1]

Exposure Route	Effect
Inhalation	Causes respiratory irritation. ^[3] May cause lung edema. ^[1]
Skin	Causes severe skin burns. ^{[1][3]}
Eyes	Causes serious eye damage. ^{[1][3]}
Ingestion	Can produce chemical burns in the oral cavity and gastrointestinal tract. ^[1]

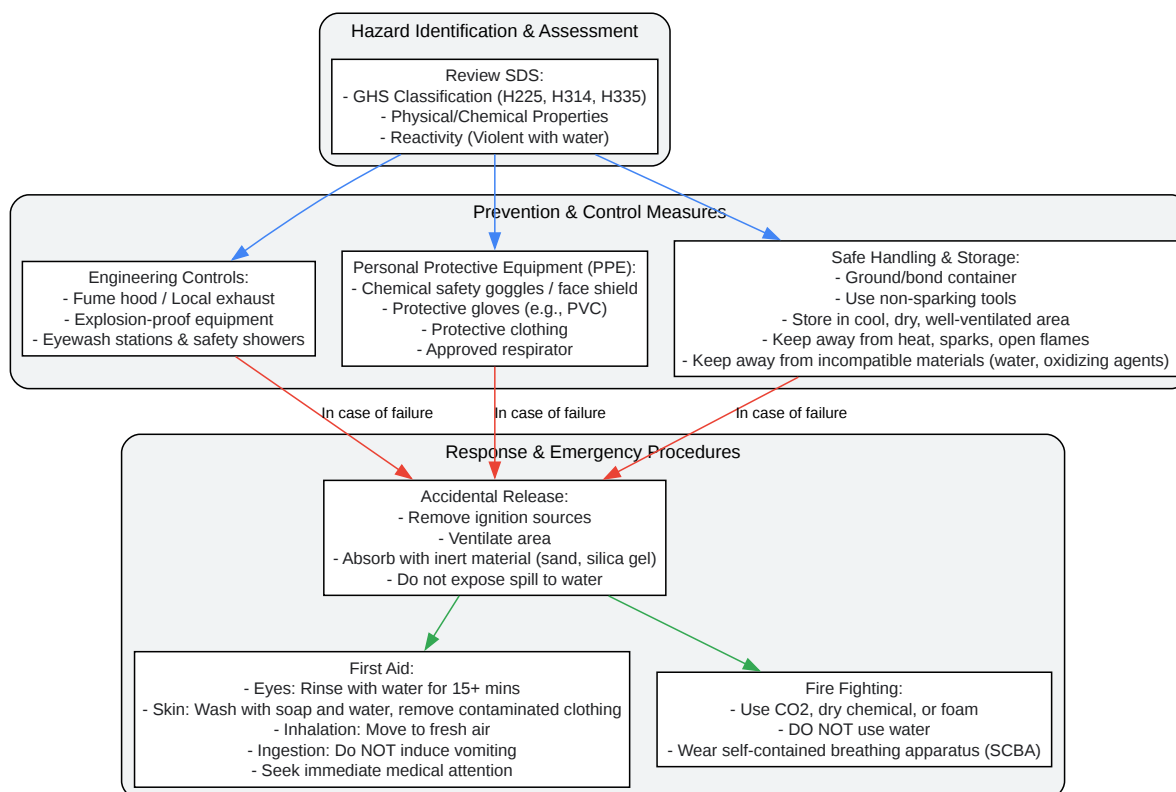
Note: No quantitative toxicity data (e.g., LD50, LC50) was available in the searched SDSs.

Experimental Protocols Referenced in Safety Data

The provided Safety Data Sheets are summary documents and do not contain detailed experimental protocols for the determination of physical or toxicological properties. This data is typically generated through standardized testing methods (e.g., OECD, ISO guidelines) which are not detailed in the SDS itself.

Safety Procedures and Logical Workflow

The overall safety workflow for handling **diethyl chlorophosphite** involves a logical progression from hazard identification to appropriate response measures. This can be visualized as a continuous cycle of assessment, prevention, and reaction.



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Caption: Logical workflow for the safe handling of **diethyl chlorophosphite**.

Handling and Storage

Precautions for Safe Handling:

- Avoid all personal contact, including inhalation.[1]
- Use only in a well-ventilated area or outdoors, preferably under a chemical fume hood.[3][7]
- Wear appropriate personal protective equipment (PPE).[3]
- Keep away from heat, sparks, open flames, and hot surfaces.[3]
- Use non-sparking tools and explosion-proof equipment.[3][7]
- Ground and bond containers and receiving equipment to prevent static electricity discharge.
[3]
- Do not allow the material to come into contact with water.[4][7]

Conditions for Safe Storage:

- Store in a dry, cool, and well-ventilated place.[3][4]
- Keep containers tightly closed.[3][4]
- Store in a corrosives area, away from heat and ignition sources.[3]
- Recommended storage temperature is 2-8 °C.[4][6]
- Incompatible materials include water, strong oxidizing agents, and strong bases.[3]

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment are essential to minimize exposure.

Engineering Controls:

- Ensure adequate ventilation, using process enclosures or local exhaust ventilation.[1][4]
- Ventilation equipment should be explosion-resistant.[1]
- Eyewash stations and safety showers must be close to the workstation.[3]

Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3] A full face shield is also recommended.[1]
Skin	Wear chemical protective gloves (e.g., PVC) and appropriate protective clothing to prevent skin exposure.[1]
Respiratory	If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved full-facepiece airline respirator in positive pressure mode is recommended.[3]

First Aid Measures

Immediate medical attention is required for all routes of exposure.[3]

Exposure Route	First Aid Procedure
Inhalation	Remove the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[3]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Immediate medical attention is required.[3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water and call a physician immediately. If possible, drink milk afterwards.[3][4]

Firefighting and Accidental Release Measures

Firefighting:

- Suitable Extinguishing Media: Carbon dioxide (CO₂), dry chemical, chemical foam, or water mist to cool containers.[3]
- Unsuitable Extinguishing Media: Water should not be used directly on the substance as it reacts violently.[4]
- Specific Hazards: The substance is flammable and containers may explode when heated. Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[3] Thermal decomposition can release irritating and toxic gases such as carbon monoxide, carbon dioxide, oxides of phosphorus, and hydrogen chloride gas.[3]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3]

Accidental Release:

- Remove all sources of ignition and take precautionary measures against static discharge.[3]

- Ensure adequate ventilation.
- Absorb the spill with inert material such as sand, silica gel, or universal binder.[3]
- Do not expose the spilled material to water.[7]
- Collect the absorbed material in suitable, closed containers for disposal.[3]

This guide is intended to provide a comprehensive summary of the available safety data for **diethyl chlorophosphite**. It is not a substitute for a thorough review of the full Safety Data Sheet and adherence to all institutional and regulatory safety protocols. Always consult the original SDS before handling this chemical.

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